

Application Note: Preparation of Simurosertib Stock Solution in DMSO

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Compound of Interest

Compound Name: *Simurosertib*

Cat. No.: *B610845*

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Introduction

Simurosertib (also known as TAK-931) is a potent and selective inhibitor of cell division cycle 7 (CDC7) kinase, a key regulator of DNA replication initiation.^{[1][2][3]} It is an investigational antitumor agent with demonstrated activity in various cancer models.^{[1][2]} For in vitro studies, **Simurosertib** is typically dissolved in dimethyl sulfoxide (DMSO) to create a concentrated stock solution, which can then be diluted to the desired final concentration in cell culture media. This document provides a detailed protocol for the preparation, storage, and handling of **Simurosertib** stock solutions in DMSO.

Physicochemical Properties of **Simurosertib**

A summary of the relevant physicochemical properties of **Simurosertib** is provided in the table below.

Property	Value	Reference
Molecular Formula	C17H19N5OS	^[1]
Molecular Weight	341.43 g/mol	^{[1][2]}
Appearance	White to off-white solid	^[1]
CAS Number	1330782-76-7	^{[1][2]}

Solubility and Stability

Simurosertib exhibits good solubility in DMSO.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) However, it is important to use high-quality, anhydrous DMSO, as the presence of water can reduce its solubility.[\[1\]](#)[\[2\]](#) To achieve higher concentrations, warming and sonication may be necessary.[\[1\]](#)[\[4\]](#)[\[6\]](#)

The stability of **Simurosertib** in both solid form and as a DMSO stock solution is crucial for ensuring experimental reproducibility. The following tables summarize the recommended storage conditions and stability data.

Table 1: Solubility of **Simurosertib** in DMSO

Solubility	Molar Equivalent	Conditions	Reference
70 mg/mL	205.02 mM	Ultrasonic, warming, and heat to 60°C. Use newly opened DMSO.	[1]
68 mg/mL	199.16 mM	Use fresh DMSO as moisture can reduce solubility.	[2]
45 mg/mL	131.8 mM	Sonication is recommended.	[4]
~75 mg/mL	~219.66 mM	Ultrasonic assistance may be needed. Use newly opened DMSO.	[5] [6]

Table 2: Storage and Stability of **Simurosertib**

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1] [2]
Powder	4°C	2 years	[1]
In DMSO	-80°C	1-2 years	[1] [2] [6]
In DMSO	-20°C	6 months - 1 year	[1] [6]

Experimental Protocol

Materials

- **Simurosertib** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Handle **Simurosertib** powder in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves, at all times.

- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.^[7] In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for both **Simurosertib** and DMSO for comprehensive safety information before handling.

Procedure for Preparing a 10 mM **Simurosertib** Stock Solution

- **Equilibrate Reagents:** Allow the **Simurosertib** powder and DMSO to come to room temperature before use. This is particularly important for DMSO, as it can solidify at lower temperatures.
- **Weigh **Simurosertib**:** Carefully weigh out the desired amount of **Simurosertib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.41 mg of **Simurosertib** (Molecular Weight = 341.43 g/mol).
- **Dissolution:**
 - Add the weighed **Simurosertib** powder to a sterile polypropylene tube.
 - Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution with 3.41 mg of **Simurosertib**, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aiding Solubilization (if necessary):** If the **Simurosertib** does not fully dissolve, you can:
 - **Warm the solution:** Gently warm the tube in a water bath or heat block set to a temperature no higher than 60°C.^[1] Intermittently vortex the tube until the solid is completely dissolved.
 - **Sonicate the solution:** Place the tube in a sonicator bath and sonicate until the solution is clear.^[4]
- **Sterilization (Optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:**

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[1][6]}
- Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 1-2 years).^{[1][2][6]} For shorter-term storage, -20°C is acceptable for up to 6 months to 1 year.^{[1][6]}

Calculation for Preparing Stock Solutions

To prepare a stock solution of a specific concentration, use the following formula:

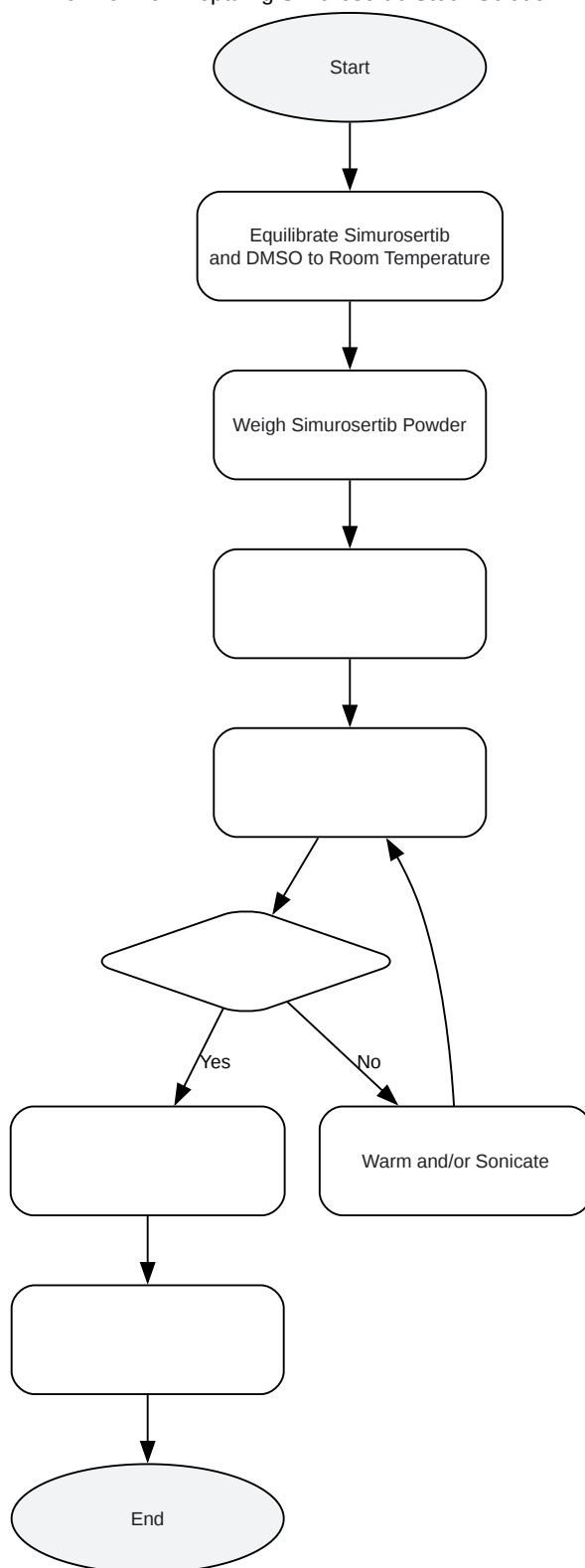
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM **Simurosertib** Stock:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 341.43 \text{ g/mol} / 1000 = 3.4143 \text{ mg}$$

Visualizations

Workflow for Preparing Simurosertib Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for Preparing **Simurosertib** Stock Solution in DMSO.

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